

Personal protective equipment for handling Quercetin-13C3

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Compound of Interest

Compound Name: Quercetin-13C3

Cat. No.: B12413880

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Essential Safety and Handling Guide for Quercetin-13C3

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Quercetin-13C3**, a stable isotope-labeled form of Quercetin. The safety protocols for **Quercetin-13C3** are analogous to those for Quercetin due to their identical chemical structures, differing only in isotopic composition.

Personal Protective Equipment (PPE)

When handling **Quercetin-13C3**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Eye/Face Protection:** Safety glasses with side-shields or goggles are required. For operations with a higher risk of splashing, a face shield should be used in conjunction with goggles.^{[1][2]}
- **Skin Protection:**
 - **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, should be worn. Gloves must be inspected before use and disposed of properly after handling the compound.^{[1][2]}

- Body Protection: A lab coat or a protective suit is necessary to prevent skin contact.[\[1\]](#)[\[3\]](#)
For larger spills, full-body protective clothing may be required.[\[3\]](#)
- Respiratory Protection: In well-ventilated areas, respiratory protection may not be necessary. However, if dust is generated or ventilation is inadequate, a NIOSH-approved particulate respirator or a self-contained breathing apparatus (SCBA) should be used.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Toxicity and Physical Properties

Understanding the toxicological and physical properties of a substance is fundamental to its safe handling. The following tables summarize key data for Quercetin.

Toxicity Data	
Oral LD50 (Rat)	161 mg/kg [3]
Oral LD50 (Mouse)	159 mg/kg [3]
Intraperitoneal LD50 (Mouse)	3000 mg/kg [3]
Subcutaneous LD50 (Mouse)	97 mg/kg [3]
Intravenous LD50 (Mouse)	18 mg/kg [3]
Carcinogenicity	IARC Group 3: Not classifiable as to its carcinogenicity to humans. [3]

Physical Properties	
Appearance	Yellow solid [6]
Odor	Odorless [6]
Decomposition Temperature	315 °C / 599 °F [7]

Operational and Disposal Plans

A clear plan for handling, storage, and disposal is essential for laboratory safety and regulatory compliance.

Handling and Storage:

- Avoid all personal contact, including inhalation of dust.[3]
- Use in a well-ventilated area.[1][3]
- Do not eat, drink, or smoke when handling the product.[3][5]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2][3]
- Store away from incompatible materials such as oxidizing agents.[3]
- Protect from light.[4]

Spill Response:

- Minor Spills:
 - Avoid generating dust.[3]
 - Dampen the spilled solid with 60-70% ethanol.[4]
 - Use absorbent paper to pick up the material.[4]
 - Place the waste in a suitable, sealed container for disposal.[3][4]
 - Clean the spill area with 60-70% ethanol followed by soap and water.[4]
- Major Spills:
 - Evacuate the area and move upwind.[3]
 - Alert emergency responders.[3]
 - Wear full-body protective clothing and a self-contained breathing apparatus.[3]
 - Prevent the spillage from entering drains or waterways.[3]
 - Contain the spill with sand, earth, or vermiculite.[3]

- Collect the material into labeled containers for disposal.[3]

Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[3]
- Dispose of the material as hazardous waste.[8]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[1]
- Containers should be punctured to prevent reuse and disposed of in an authorized landfill.[3]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Quercetin-13C3**, from receipt to disposal.



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Caption: Workflow for the safe handling of **Quercetin-13C3**.

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